An In-depth Technical Guide to 3-O-Methyltolcapone D7

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Compound of Interest

Compound Name:	*3-O-Methyltolcapone D7*
Cat. No.:	*B12428306*

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This technical guide provides a comprehensive overview of **3-O-Methyltolcapone D7**, a deuterated analog of a major metabolite of Tolcapone. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, biological activities, and relevant experimental protocols.

Chemical and Physical Properties

3-O-Methyltolcapone D7 is a stable isotope-labeled form of 3-O-Methyltolcapone, which is a primary metabolite of Tolcapone, a potent and selective catechol-O-methyltransferase (COMT) inhibitor.[1][2] The deuteration makes it a valuable internal standard for quantitative mass spectrometry-based assays.

The IUPAC name for **3-O-Methyltolcapone D7** is (4-hydroxy-3-methoxy-5-nitrophenyl)-[2,3,5,6-tetradeuterio-4-(trideuteriomethyl)phenyl]methanone.[3][4]

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Property	Value	Reference
IUPAC Name	(4-hydroxy-3-methoxy-5-nitrophenyl)-[2,3,5,6-tetradeuterio-4-(trideuteriomethyl)phenyl]methanone	[3]
Synonyms	Ro 40-7591 D7	
Molecular Formula	$C_{15}H_6D_7NO_5$	
Molecular Weight	294.31 g/mol	
CAS Number (unlabeled)	134612-80-9	

Biological Activity and Therapeutic Potential

COMT Inhibition and Parkinson's Disease

3-O-Methyltolcapone is a metabolite of Tolcapone, a drug used in the management of Parkinson's disease. Tolcapone acts by inhibiting the enzyme catechol-O-methyltransferase (COMT), which is responsible for the degradation of catecholamine neurotransmitters like dopamine. By inhibiting COMT, Tolcapone increases the bioavailability of levodopa, a precursor to dopamine, in the brain. While 3-O-Methyltolcapone itself is a metabolite, its parent compound, Tolcapone, is a potent COMT inhibitor with reported IC50 values in the nanomolar range.

Compound	Assay Format	IC_{50} (nM)
Tolcapone	HTS	18 ± 3
Tolcapone	MTS	1.9 ± 1

Data from a study on the inhibition of membrane-bound COMT (MB-COMT). HTS refers to High-Throughput Screening format and MTS to Manual Titration Screening format.

Transthyretin (TTR) Amyloidogenesis Inhibition

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Recent research has highlighted the potential of 3-O-Methyltolcapone as a potent inhibitor of transthyretin (TTR) amyloidogenesis. TTR is a protein that can misfold and aggregate into amyloid fibrils, leading to a group of diseases known as transthyretin amyloidosis. 3-O-Methyltolcapone has been shown to stabilize the native tetrameric structure of TTR, preventing its dissociation into amyloidogenic monomers. Studies have demonstrated that 3-O-Methyltolcapone and its analogs can effectively stabilize TTR in vitro and in plasma.

Compound	Concentration (μM)	TTR Monomer Abundance (% of control)
3-O-Methyltolcapone	10	~10%

Data from an immunoblotting assay measuring TTR monomer abundance after incubation in slightly denaturing conditions.

Experimental Protocols

Quantification of **3-O-Methyltolcapone D7** by HPLC-MS/MS

This protocol outlines a general method for the quantification of **3-O-Methyltolcapone D7** in a biological matrix, such as plasma, using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

1. Sample Preparation:

- To 100 µL of plasma, add an appropriate amount of an internal standard (if a different one is used).
- Precipitate proteins by adding 300 µL of acetonitrile.
- Vortex for 1 minute and centrifuge at 10,000 x g for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 µL of the mobile phase.

2. LC-MS/MS Conditions:

- LC Column: A C18 reversed-phase column (e.g., 50 mm x 2.1 mm, 1.8 µm).

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- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A suitable gradient from 5% to 95% B over several minutes.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 µL.
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in multiple reaction monitoring (MRM) mode.
- Ionization: Electrospray ionization (ESI) in negative or positive mode.
- MRM Transitions: Specific precursor-to-product ion transitions for **3-O-Methyltolcapone D7** and the internal standard need to be determined.

In Vitro COMT Inhibition Assay

This protocol describes a method to assess the inhibitory activity of compounds against COMT.

1. Reagents:

- Recombinant human COMT enzyme.
- S-(5'-Adenosyl)-L-methionine (SAM) as the methyl donor.
- A catechol substrate (e.g., dopamine or esculetin).
- Assay buffer (e.g., phosphate buffer, pH 7.4, with $MgCl_2$).
- Test compound (e.g., Tolcapone as a positive control).

2. Assay Procedure:

- Prepare serial dilutions of the test compound.
- In a 96-well plate, add the COMT enzyme, SAM, and the test compound at various concentrations.
- Pre-incubate the mixture for a specified time (e.g., 30 minutes) at 37°C.
- Initiate the reaction by adding the catechol substrate.
- Incubate for a defined period (e.g., 60 minutes) at 37°C.
- Stop the reaction (e.g., by adding an acid).
- Detect the product formation using a suitable method (e.g., fluorescence or LC-MS).
- Calculate the IC_{50} value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

Transthyretin (TTR) Stabilization Assay

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This protocol outlines a method to evaluate the ability of a compound to stabilize the TTR tetramer.

1. Reagents:

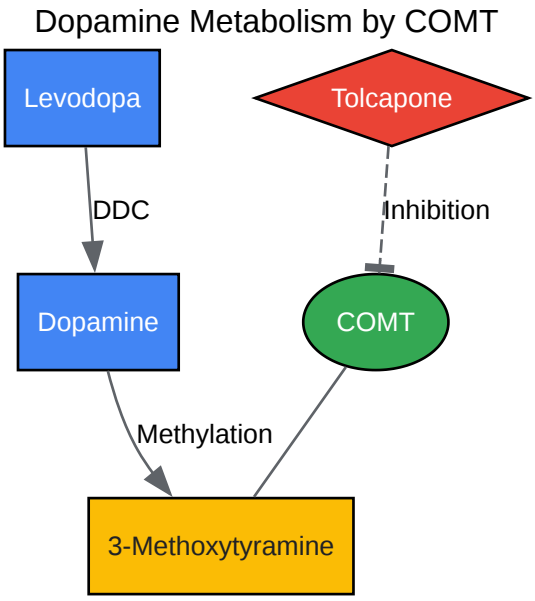
- Purified wild-type or mutant TTR protein.
- Test compound.
- Urea solution (e.g., 8 M).
- Native polyacrylamide gel electrophoresis (PAGE) reagents.
- Coomassie Brilliant Blue or other protein stain.

2. Assay Procedure:

- Incubate the TTR protein with the test compound at various concentrations for a defined period (e.g., 1 hour) at 37°C.
- Induce tetramer dissociation by adding a denaturing agent like urea (e.g., to a final concentration of 4 M) and incubate for a set time.
- Analyze the samples by native PAGE to separate the tetrameric and monomeric forms of TTR.
- Stain the gel with Coomassie Brilliant Blue and quantify the band intensities for the tetramer and monomer.
- The stabilization effect is determined by the increase in the tetramer-to-monomer ratio in the presence of the compound compared to the control.

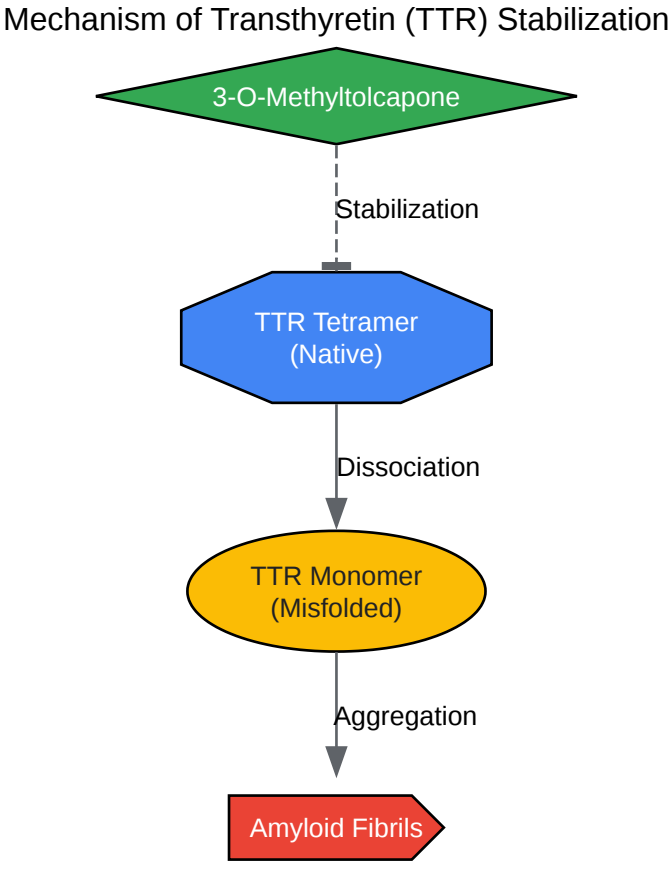
Visualizations

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Caption: Dopamine metabolism pathway and the inhibitory action of Tolcapone on COMT.

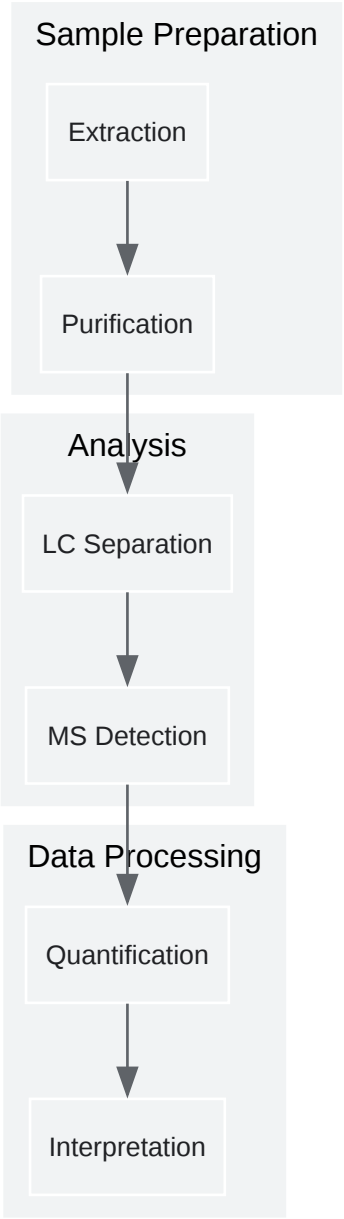


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Caption: Stabilization of the TTR tetramer by 3-O-Methyltolcapone prevents its dissociation into amyloidogenic monomers.

General Experimental Workflow



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Caption: A generalized workflow for the analysis of small molecules like **3-O-Methyltolcapone D7** from biological samples.

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